

An In-depth Technical Guide to 2-(methylsulfinyl)ethanamine

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Compound of Interest

Compound Name: 2-(methylsulfinyl)ethanamine

CAS No.: 49773-19-5

Cat. No.: B1600919

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Abstract

This technical guide provides a comprehensive overview of **2-(methylsulfinyl)ethanamine**, a sulfur-containing organic compound of increasing interest to researchers in medicinal chemistry and drug development. The document elucidates the molecule's fundamental physicochemical properties, outlines a robust synthetic pathway, discusses its strategic applications in drug design, and provides essential safety and handling protocols. By synthesizing chemical principles with practical applications, this guide serves as an essential resource for scientists leveraging sulfoxide-containing scaffolds to develop novel therapeutic agents.

Introduction

The strategic incorporation of sulfur-containing functional groups is a cornerstone of modern medicinal chemistry, with motifs like sulfoxides and sulfones being integral to a wide array of approved drugs and clinical candidates.[1][2][3] These groups can significantly modulate a molecule's physicochemical properties, including polarity, solubility, metabolic stability, and ability to form hydrogen bonds.[4] **2-(methylsulfinyl)ethanamine** (IUPAC name: 2-methylsulfinylethanamine) is a simple yet potent building block that embodies these desirable

characteristics.[5] It features a primary amine for versatile downstream derivatization and a methylsulfinyl (sulfoxide) group, which acts as a hydrogen bond acceptor and imparts hydrophilicity. This guide offers an in-depth analysis of this compound, providing researchers with the foundational knowledge required for its effective synthesis, handling, and application in drug discovery programs.

Physicochemical and Structural Properties

A thorough understanding of a molecule's properties is critical for its application in synthesis and drug design. **2-(methylsulfinyl)ethanamine** is a small, polar molecule whose key characteristics are summarized below. The sulfoxide group introduces chirality at the sulfur atom, a feature that can be exploited in stereospecific syntheses.

Molecular Structure

The structure of **2-(methylsulfinyl)ethanamine** consists of an ethylamine backbone with a methylsulfinyl group attached to the second carbon.

Caption: 2D structure of **2-(methylsulfinyl)ethanamine**.

Core Properties

The following table summarizes the key computed and identifier properties for **2-(methylsulfinyl)ethanamine**.

Property	Value	Source
Molecular Formula	C ₃ H ₉ NOS	[5]
Molecular Weight	107.18 g/mol	[5]
CAS Number	49773-19-5	[5]
IUPAC Name	2-methylsulfinylethanamine	[5]
XLogP3	-1.6	[5]
Topological Polar Surface Area (TPSA)	62.3 Å ²	[5]
Hydrogen Bond Donor Count	1	Computed
Hydrogen Bond Acceptor Count	2	Computed
Rotatable Bond Count	2	Computed

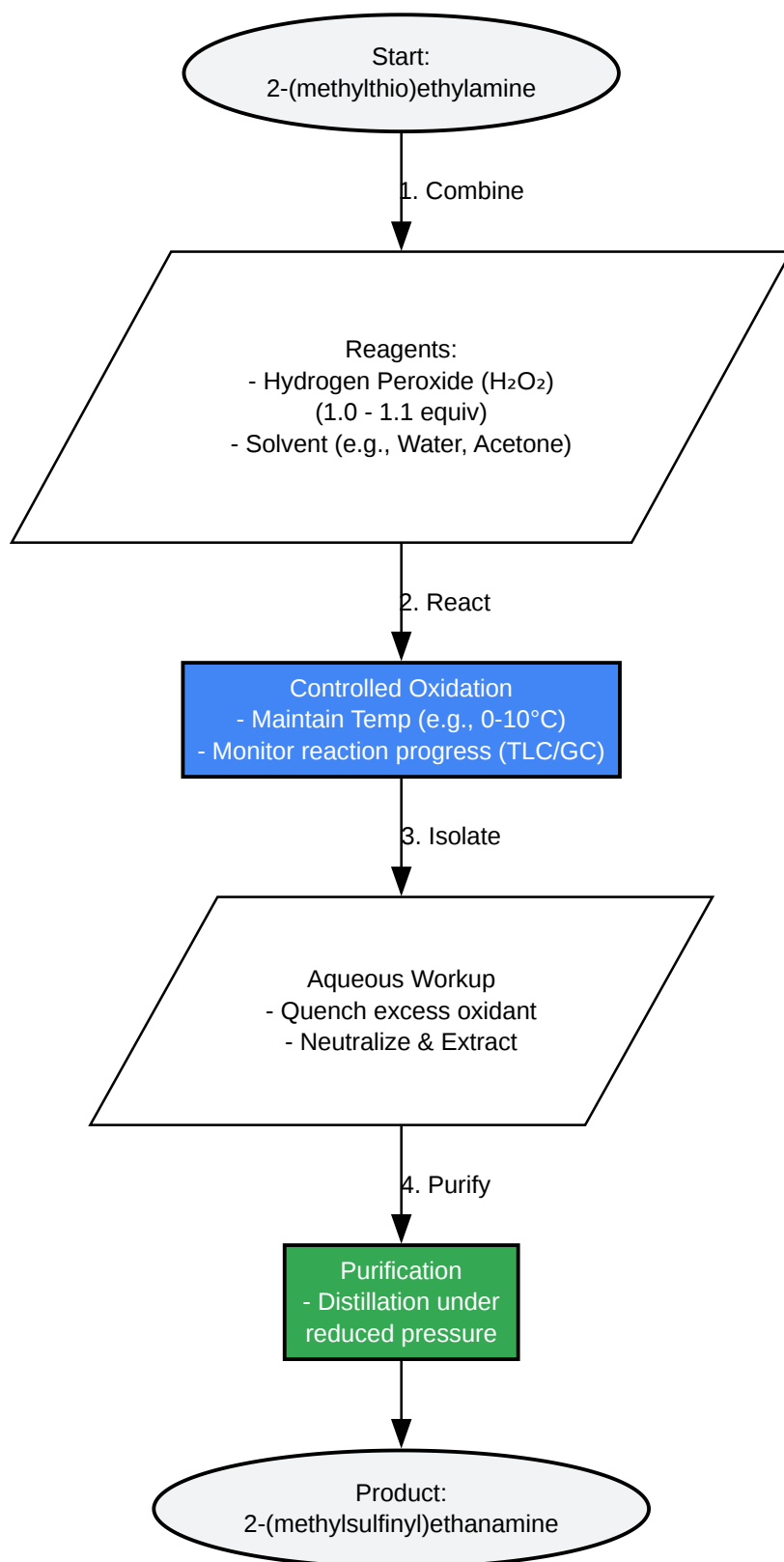
Note: Computed properties are derived from computational models and may vary slightly from experimental values.

Synthesis and Manufacturing

The most direct and industrially scalable route to **2-(methylsulfinyl)ethanamine** is through the controlled oxidation of its thioether precursor, 2-(methylthio)ethylamine. The primary challenge in this synthesis is preventing over-oxidation to the corresponding sulfone, 2-(methylsulfonyl)ethanamine. This is achieved by careful stoichiometric control of the oxidizing agent and management of reaction conditions.

Synthetic Rationale and Workflow

The oxidation of a thioether to a sulfoxide, and subsequently to a sulfone, is a stepwise process. By using approximately one molar equivalent of an oxidizing agent, the reaction can be selectively stopped at the sulfoxide stage. Hydrogen peroxide is a common, cost-effective, and environmentally benign oxidant for this transformation. A catalyst, such as sodium tungstate, can facilitate the reaction, as demonstrated in the synthesis of the related sulfone.[6]



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Caption: General workflow for the synthesis of **2-(methylsulfinyl)ethanamine**.

Experimental Protocol: Controlled Oxidation

This protocol is a representative method based on established chemical principles for selective sulfide oxidation. Researchers must conduct their own risk assessment and optimization.

- **Reactor Setup:** Charge a jacketed glass reactor, equipped with a mechanical stirrer, temperature probe, and addition funnel, with 2-(methylthio)ethylamine (1.0 eq) and a suitable solvent such as water or acetone.
- **Cooling:** Cool the reactor contents to 0-5°C using a circulating chiller. Maintaining a low temperature is critical to control the exothermic reaction and prevent over-oxidation.
- **Oxidant Addition:** Slowly add a solution of hydrogen peroxide (30% aq., 1.05 eq) dropwise via the addition funnel over 1-2 hours, ensuring the internal temperature does not exceed 10°C.
- **Reaction Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the consumption of the starting material and the formation of the sulfoxide product.
- **Quenching:** Once the starting material is consumed, quench any remaining hydrogen peroxide by the slow addition of an aqueous solution of sodium sulfite until a negative test with peroxide indicator strips is obtained.
- **Workup:** Adjust the pH of the reaction mixture to basic (pH > 10) with an aqueous base (e.g., NaOH) and extract the product into a suitable organic solvent like dichloromethane.
- **Purification:** Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be purified by vacuum distillation to yield **2-(methylsulfinyl)ethanamine** as a clear liquid.

Applications in Drug Development

The utility of **2-(methylsulfinyl)ethanamine** stems from the valuable properties of the methylsulfinyl group, making it an attractive scaffold for medicinal chemists.[3]

Role as a Hydrophilic Pharmacophore

The sulfoxide moiety is a potent hydrogen bond acceptor and is significantly more polar than its thioether precursor. Incorporating this group is a common strategy to increase the aqueous solubility and overall hydrophilicity of a drug candidate. This can lead to improved ADME (Absorption, Distribution, Metabolism, and Excretion) properties, which are critical for a compound's success as a drug.[4]

Bioisosteric Replacement

In drug design, a sulfoxide can serve as a bioisostere for other functional groups, such as a ketone or even a peptide bond in some contexts, helping to fine-tune a molecule's interaction with its biological target.[4] It offers a distinct steric and electronic profile that can modulate potency and selectivity.

Metabolic Stability

While thioethers are often susceptible to metabolic oxidation in vivo, sulfoxides and sulfones are generally more metabolically stable.[7] Introducing the sulfur atom in this pre-oxidized state can block a potential route of metabolism, thereby increasing the half-life and bioavailability of a drug candidate.

Caption: The role of **2-(methylsulfinyl)ethanamine** in drug design logic.

Safety, Handling, and Storage

Proper handling of **2-(methylsulfinyl)ethanamine** is essential due to its hazardous properties. All work should be conducted in a well-ventilated chemical fume hood by trained personnel.

Hazard Identification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-(methylsulfinyl)ethanamine** is classified with significant hazards.[5]

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[5]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[5]
- Serious Eye Damage: Causes serious eye damage.[5]

GHS Hazard Statement	Classification
H302	Harmful if swallowed
H312	Harmful in contact with skin
H314	Causes severe skin burns and eye damage
H332	Harmful if inhaled

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical safety goggles or a face shield.
- Engineering Controls: Use only in a chemical fume hood to avoid inhalation of vapors.
- Spill & Exposure: In case of skin contact, immediately flush with copious amounts of water for at least 15 minutes and remove contaminated clothing. For eye contact, rinse cautiously with water for several minutes. Seek immediate medical attention for any exposure.

Storage

Store containers tightly sealed in a dry, cool, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and acids.[8]

Conclusion

2-(methylsulfinyl)ethanamine is a valuable chemical building block with a compelling profile for applications in pharmaceutical research and development. Its combination of a reactive primary amine and a property-modulating sulfoxide group provides a powerful tool for chemists aiming to optimize the ADME and pharmacodynamic properties of novel therapeutic agents. A firm grasp of its synthesis, properties, and safe handling procedures, as detailed in this guide, is paramount for unlocking its full potential in the laboratory.

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